Patent Analysis & Application Guide: 2,4-Dibromothiazole-5-carboxamide

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest	
Compound Name:	*2,4-Dibromothiazole-5-carboxamide*
Cat. No.:	*B8731102*

Get Quote

CAS: 1239506-44-5 | Focus: Regioselective Scaffolds for Kinase Inhibitor Synthesis[1]

Executive Summary: The Strategic Scaffold

In the competitive landscape of small-molecule drug discovery, **2,4-Dibromothiazole-5-carboxamide** (CAS 1239506-44-5) has emerged as a high-value "divergent scaffold."[1] Unlike traditional thiazole synthesis methods that lock in substituents during ring formation, this di-halogenated intermediate allows for late-stage, regioselective functionalization.[1]

This guide analyzes the utility of **2,4-Dibromothiazole-5-carboxamide** in the synthesis of 2-amino-thiazole-5-carboxamide motifs—a pharmacophore central to blockbuster kinase inhibitors (e.g., Dasatinib) and next-generation antivirals.[1] By leveraging the differential reactivity of the C-2 and C-4 bromine atoms, researchers can access diverse chemical space more rapidly than with conventional Hantzsch cyclization.

Technical Profile & Mechanism

The utility of this compound rests on the electronic disparity between the C-2 and C-4 positions of the thiazole ring.

© 2026 BenchChem. All rights reserved.

Feature	Specification
CAS Number	1239506-44-5
Molecular Formula	$C_4H_2Br_2N_2OS$
Molecular Weight	285.94 g/mol
Core Reactivity	Nucleophilic Aromatic Substitution ( )
Selectivity	C-2 > C-4 (C-2 is significantly more electrophilic due to the adjacent nitrogen and sulfur)

Mechanism of Regioselectivity

The thiazole ring is electron-deficient.[2] The C-2 position, flanked by both the electronegative nitrogen and sulfur, possesses the lowest LUMO energy, making it the primary site for nucleophilic attack.

- Step 1 (at C-2): Displacement of the C-2 bromine by amines (primary/secondary) occurs under mild conditions.[1]
- Step 2 (Cross-Coupling at C-4): The remaining C-4 bromine is less reactive toward but highly active in Palladium-catalyzed cross-couplings (Suzuki-Miyaura, Sonogashira), allowing for the introduction of carbon scaffolds.[1]

Comparative Route Analysis

This section objectively compares the Dibromo-Scaffold Route (using the subject compound) against the industry-standard Hantzsch Thiazole Synthesis.

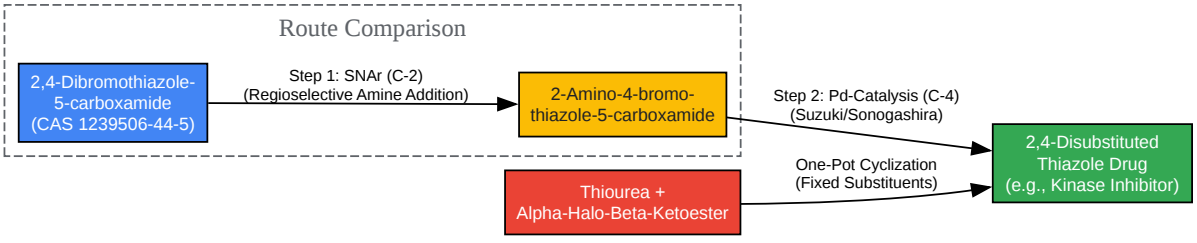
Comparison Matrix

© 2026 BenchChem. All rights reserved.

Metric	Method A: Dibromo-Scaffold Route **(CAS 1239506-44-5)**	Method B: Classical Hantzsch Synthesis
Diversity Potential	High: Late-stage introduction of R1 (Amine) and R2 (Carbon/Aryl).[1]	Low: R1 and R2 must be built into the starting materials (thiourea/alpha-haloketone).
Reaction Type	followed by Pd-Catalysis.	Cyclocondensation.
Atom Economy	Moderate (Loss of HBr).[3]	High (Water is the main byproduct).[3]
Purification	Generally easier; stepwise substitution yields distinct products.	Can be difficult; regioisomers or uncyclized intermediates may persist.
Key Application	Library Generation: Rapidly screening 50+ analogs for SAR (Structure-Activity Relationship).	Scale-Up: Producing a single, defined API at multi-kilogram scale.[1]

Visualizing the Synthetic Logic

The following diagram illustrates the divergent capability of the Dibromo scaffold compared to the linear Hantzsch approach.



Click to download full resolution via product page

Caption: Divergent synthesis using the Dibromo scaffold vs. linear Hantzsch cyclization.

© 2026 BenchChem. All rights reserved.

Experimental Protocol: Regioselective C-2 Amination

Objective: Synthesize 2-((2-chloro-6-methylphenyl)amino)-4-bromothiazole-5-carboxamide (a Dasatinib-like core precursor) from **2,4-Dibromothiazole-5-carboxamide**.[1]

Reagents & Equipment[1][3][4]

- Starting Material: **2,4-Dibromothiazole-5-carboxamide** (1.0 eq).[1]
- Nucleophile: 2-Chloro-6-methylaniline (1.2 eq).
- Base: Sodium hydride (NaH, 60% dispersion, 2.0 eq) or LiHMDS (for sensitive substrates).
- Solvent: Anhydrous THF or DMF.
- Atmosphere: Nitrogen/Argon.[3]

Step-by-Step Methodology

- Preparation: In a flame-dried round-bottom flask, dissolve 2-Chloro-6-methylaniline (1.2 eq) in anhydrous THF (0.2 M concentration) under inert atmosphere.
- Deprotonation: Cool the solution to 0°C. Slowly add NaH (2.0 eq). Stir for 30 minutes to generate the anilide anion. Note: The anion is required because the aniline is a weak nucleophile and the thiazole C-2 position, while reactive, requires activation for sterically hindered amines.
- Addition: Add a solution of **2,4-Dibromothiazole-5-carboxamide** (1.0 eq in THF) dropwise to the reaction mixture at 0°C.
- Reaction: Allow the mixture to warm to room temperature (25°C) and stir for 4–6 hours. Monitor by TLC/LC-MS. The C-2 bromine is displaced preferentially.[1]
- Quench & Workup: Quench with saturated aqueous

  . Extract with Ethyl Acetate (3x). Wash combined organics with brine, dry over

© 2026 BenchChem. All rights reserved.

, and concentrate.

- Purification: Purify via silica gel chromatography (Gradient: 0-50% EtOAc in Hexanes).

Self-Validating Check:

- 1H NMR: Look for the disappearance of the specific C-2 environment signals (if applicable) and the integration of the new aniline aromatic protons.
- MS: The product should show a specific isotopic pattern for one bromine atom (M+ and M+2 in 1:1 ratio), confirming the loss of one Br and retention of the other.

Patent Landscape & Applications[3][5][6]

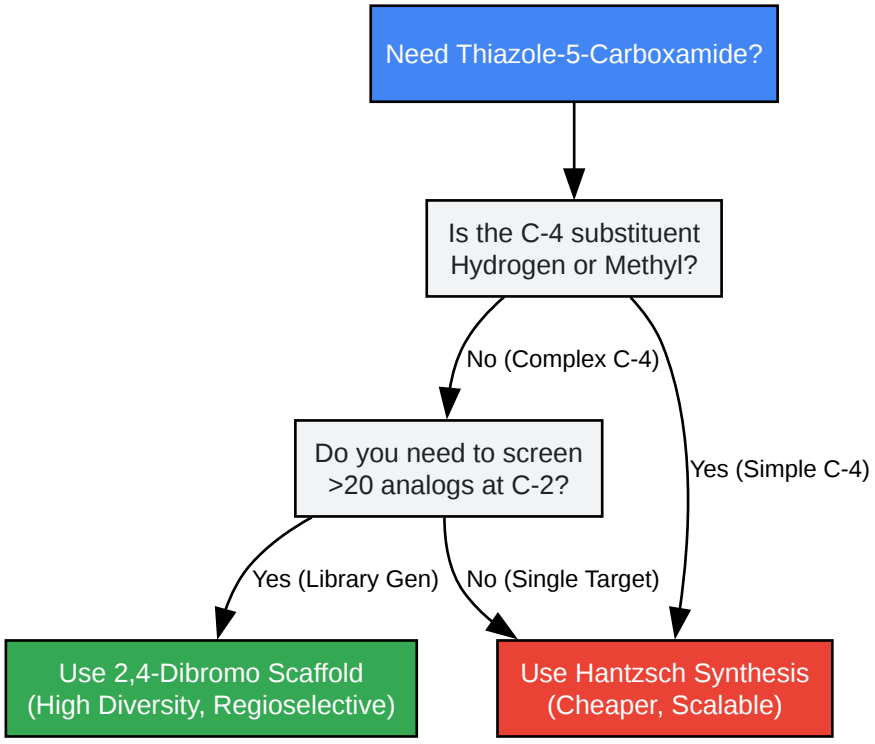
The **2,4-dibromothiazole-5-carboxamide** scaffold is implicated in the "chemical space" surrounding several major patent families:

- Src/Abl Kinase Inhibitors (Dasatinib Analogs):
  - Context: Dasatinib contains a 2-aminothiazole-5-carboxamide core.[1][4][5] Patents (e.g., BMS patents) often describe the synthesis of the thiazole ring via Hantzsch methods. However, second-generation libraries described in academic and broad-scope patents utilize the dibromo-intermediate to vary the C-4 position (e.g., introducing aryl or heteroaryl groups via Suzuki coupling) to overcome resistance mutations (T315I).[1]
- Antiviral Agents (Helicase-Primase Inhibitors):
  - Thiazole carboxamides are privileged structures in HSV and CMV inhibitor research. The dibromo scaffold allows for the rapid optimization of the "right-hand side" (amide) and "left-hand side" (C-2 amine) independently.[1]
- Agrochemicals (Fungicides):
  - Thiazole-5-carboxamides are potent succinate dehydrogenase inhibitors (SDHI).[1] The 2,4-dibromo analog is used to synthesize derivatives with novel C-4 substituents that improve metabolic stability in plants.[1]

Decision Tree for Scaffold Selection

© 2026 BenchChem. All rights reserved.

Use the following logic to determine if this scaffold is appropriate for your project:



Click to download full resolution via product page

Caption: Decision matrix for selecting the Dibromo scaffold vs. traditional methods.

References

- Synthesis of 2,4-disubstituted thiazoles:Bach, T., & Heuser, S. (2001). Regioselective Cross-Coupling Reactions of 2,4-Dibromothiazole.Chemistry – A European Journal. Link
- Kinase Inhibitor Scaffolds:Lombardo, L. J., et al. (2004). Discovery of N-(2-Chloro-6-methyl-phenyl)-2-(6-(4-(2-hydroxyethyl)- piperazin-1-yl)-2-methylpyrimidin-4- ylamino)thiazole-5-carboxamide (BMS-354825), a Dual Src/Abl Kinase Inhibitor with Potent Antitumor Activity.[1]Journal of Medicinal Chemistry. Link
- Compound Data:**2,4-Dibromothiazole-5-carboxamide** (CAS 1239506-44-5).[1][6]ChemSrc / BLD Pharm Catalog. Link
- General Patent Context:Das, J., et al. (2005). Process for preparing 2-aminothiazole-5-aromatic carboxamides as kinase inhibitors.[1][4]U.S. Patent No.[4][7] 7,491,725. Link

© 2026 BenchChem. All rights reserved.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. 848499-31-0|2-Bromo-thiazole-5-carboxamide|BLD Pharm [bldpharm.com]
- 2. researchgate.net [researchgate.net]
- 3. m.youtube.com [m.youtube.com]
- 4. WO2005077945A2 - Process for preparing 2-aminothiazole-5-aromatic carboxamides as kinase inhibitors - Google Patents [patents.google.com]
- 5. Synthesis of 2-Amino-5-Carboxamide Thiazole Derivatives via Dehydrative Cyclization of Thiourea Intermediate Resin on Solid Phase - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. 1247659-74-0_CAS号:1247659-74-0_5-[1-(3-Chlorophenoxy)ethyl]-1,3,4-oxadiazol-2-amine - 化源网 [chemsrc.com]
- 7. US7932386B2 - Preparation of 2-amino-thiazole-5-carboxylic-acid derivatives - Google Patents [patents.google.com]
- To cite this document: BenchChem. [Patent Analysis & Application Guide: 2,4-Dibromothiazole-5-carboxamide]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b8731102/docs#patent-analysis-application-guide-2-4-dibromothiazole-5-carboxamide]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.